

Benchmarking NF110: A Comparative Analysis Against Industry-Standard P2X3 Receptor Inhibitors

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Compound of Interest

Compound Name: NF110

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive performance comparison of **NF110**, a potent P2X3 receptor antagonist, against two industry-standard inhibitors: Gefapixant and A-317491. The data presented is intended to aid researchers and drug development professionals in evaluating **NF110** for their specific applications.

Executive Summary

The purinergic P2X3 receptor, a key player in nociceptive signaling pathways, has emerged as a significant target for the development of novel analgesics and treatments for chronic cough. [1][2] This guide benchmarks the performance of **NF110** against Gefapixant, a clinical-stage antagonist, and A-317491, a widely used preclinical tool compound. The comparative data demonstrates **NF110**'s potent and selective inhibition of the P2X3 receptor, highlighting its potential as a valuable research tool and therapeutic candidate.

Performance Comparison of P2X3 Receptor Inhibitors

The following tables summarize the inhibitory potency and selectivity of **NF110**, Gefapixant, and A-317491 against various P2X receptor subtypes. This quantitative data allows for a direct comparison of their performance characteristics.

Table 1: Inhibitory Potency (Ki in nM) Against Human P2X3 and P2X2/3 Receptors

Inhibitor	hP2X3 Ki (nM)	hP2X2/3 Ki (nM)	Data Source(s)
NF110	36	-	[3]
Gefapixant	~30 (IC50)	100-250 (IC50)	[4]
A-317491	22	9	[5][6]

Table 2: Inhibitory Potency (IC50 in nM) in Functional Assays

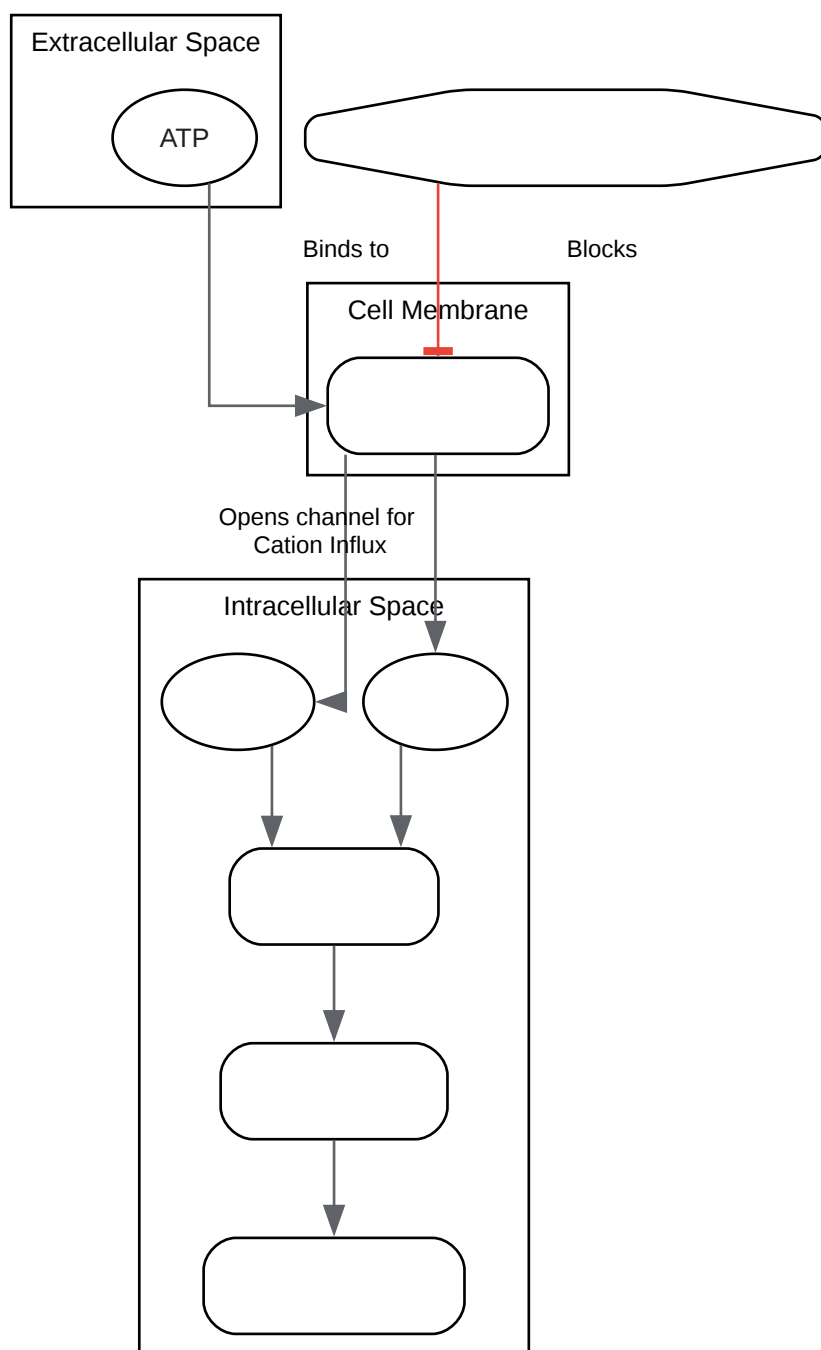
Inhibitor	Assay Type	Target	IC50 (nM)	Species	Data Source(s)
NF110	Electrophysiology	P2X3	527	Rat	[3]
Gefapixant	Patch Clamp	hP2X3	153	Human	[7][8]
Gefapixant	Patch Clamp	hP2X2/3	220	Human	[7][8]
A-317491	Calcium Flux	hP2X3	>10,000	Human	[5][9]
A-317491	Electrophysiology	hP2X3	97	Human	[9]
A-317491	Electrophysiology	hP2X2/3	169	Human	[9]

Table 3: Selectivity Profile Against Other P2X Receptors (IC50 > 10 µM)

Inhibitor	P2X Receptors with Low Activity (IC50 > 10 µM)	Data Source(s)
NF110	P2Y receptors	[3]
Gefapixant	P2X2	[8]
A-317491	Other P2 receptors	[5][9]

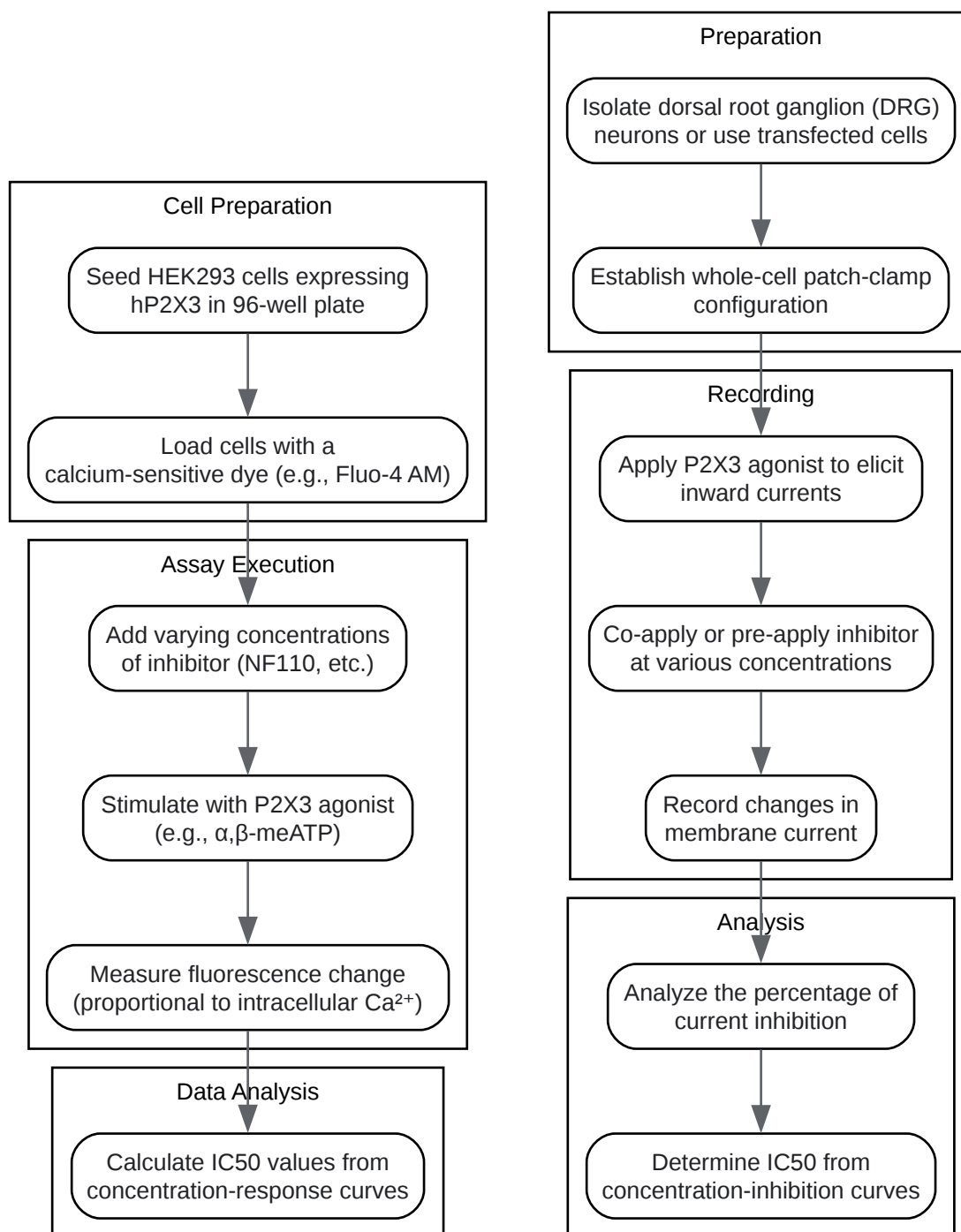
Signaling Pathways and Experimental Workflows

To provide a clearer understanding of the underlying mechanisms and experimental setups, the following diagrams illustrate the P2X3 receptor signaling pathway and the workflows for key experimental assays.



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Figure 1. P2X3 receptor signaling pathway and point of inhibition.



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References

- 1. firstwordpharma.com [firstwordpharma.com]
- 2. Update on the clinical development of gefapixant, a P2X3 receptor antagonist for the treatment of refractory chronic cough - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. P2X3-selective mechanism of Gefapixant, a drug candidate for the treatment of refractory chronic cough - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. selleckchem.com [selleckchem.com]
- 7. researchgate.net [researchgate.net]
- 8. Action of MK-7264 (gefapixant) at human P2X3 and P2X2/3 receptors and in vivo efficacy in models of sensitisation - PMC [pmc.ncbi.nlm.nih.gov]
- 9. A-317491, a novel potent and selective non-nucleotide antagonist of P2X3 and P2X2/3 receptors, reduces chronic inflammatory and neuropathic pain in the rat - PMC [pmc.ncbi.nlm.nih.gov]
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